Technical Guide: 4-Chloro-6,7-dimethylquinazoline Molecular Scaffold[1]

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Compound of Interest	
Compound Name:	*4-Chloro-6,7-dimethylquinazoline*
CAS No.:	*31867-92-2*
Cat. No.:	*B1602778*

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Executive Summary

4-Chloro-6,7-dimethylquinazoline (CAS: 31867-92-2) is a critical heterocyclic intermediate in the synthesis of tyrosine kinase inhibitors (TKIs).[1][2][3][4][5] While its 6,7-dimethoxy analog (the core of Gefitinib and Erlotinib) is more ubiquitous in first-generation EGFR inhibitors, the 6,7-dimethyl variant represents a strategic scaffold for modulating lipophilicity and metabolic stability in drug discovery campaigns.[1]

This guide details the molecular architecture, validated synthetic protocols, and reaction engineering principles required to utilize this scaffold effectively. It is designed for medicinal chemists and process engineers seeking to diversify quinazoline libraries beyond the standard alkoxy-substituted motifs.[1]

Part 1: Molecular Architecture & Electronic Properties[1]

Structural Analysis

The molecule consists of a quinazoline bicyclic system substituted with a chlorine atom at the C4 position and two methyl groups at C6 and C7.

- C4-Chloro Group: The "warhead" of the molecule.[1] The nitrogen atoms at N1 and N3 withdraw electron density from the pyrimidine ring, making C4 highly electrophilic and susceptible to Nucleophilic Aromatic Substitution (

).
- 6,7-Dimethyl Substitution: Unlike methoxy groups, which are electron-donating via resonance (+M) but withdrawing via induction (-I), methyl groups are weak electron donors via hyperconjugation.[1] This results in a slightly less electron-rich aromatic system compared to the dimethoxy analog, potentially increasing the reactivity of the C4-Cl bond toward nucleophiles.[1]
- Lipophilicity (cLogP): The replacement of methoxy (-OCH3) with methyl (-CH3) significantly increases the partition coefficient (LogP), enhancing membrane permeability but potentially reducing aqueous solubility.[1]

Quantitative Property Profile

Property	Value / Prediction	Relevance
CAS Number	31867-92-2	Unique Identifier
Molecular Formula		Stoichiometry
Molecular Weight	192.65 g/mol	Fragment Sizing
Predicted LogP	~3.1	Higher lipophilicity than dimethoxy analog (~2.[1][2]2)
H-Bond Acceptors	2 (N1, N3)	Kinase Hinge Binding
H-Bond Donors	0	-
Rotatable Bonds	0	Rigid Scaffold

Part 2: Synthetic Pathways (The "Make")[1][6]

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The synthesis of **4-Chloro-6,7-dimethylquinazoline** typically proceeds via the Traube synthesis method, starting from 4,5-dimethylanthranilic acid.[1] This route is preferred for its scalability and the availability of precursors.

Reaction Scheme Visualization

The following diagram illustrates the two-step synthesis: Cyclization followed by Chlorination.[1]

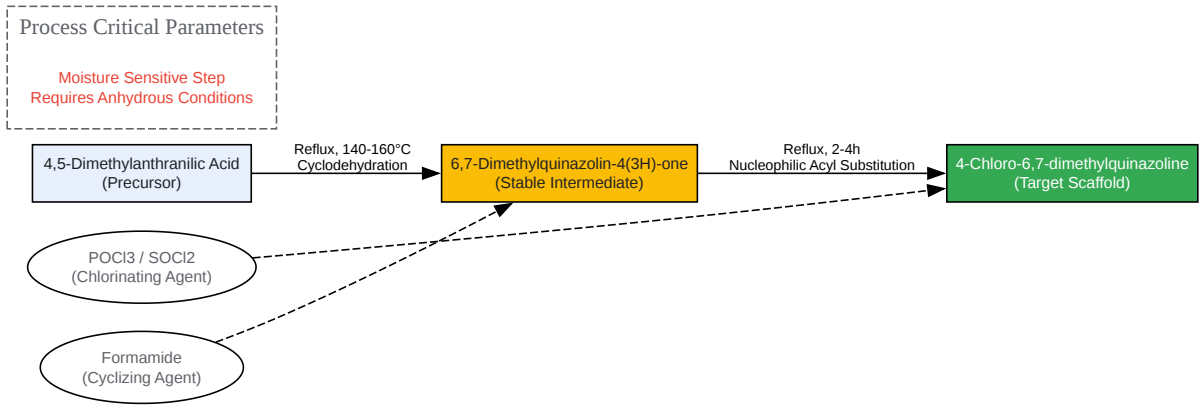

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Figure 1: Synthetic workflow from anthranilic acid precursor to the chlorinated scaffold.

Detailed Experimental Protocol

Step 1: Synthesis of 6,7-Dimethylquinazolin-4(3H)-one

Principle: Thermal condensation of an anthranilic acid derivative with formamide.[1]

- Reagents: Charge a round-bottom flask with 4,5-dimethylanthranilic acid (1.0 eq) and Formamide (5.0 - 10.0 eq).
- Reaction: Heat the mixture to 140–160 °C. The solid will dissolve, and the solution will darken. Maintain reflux for 4–6 hours.

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- Workup: Cool the reaction mixture to room temperature. Pour the mixture into ice-cold water. The quinazolinone intermediate will precipitate as a solid.
- Purification: Filter the solid, wash extensively with water to remove excess formamide, and dry in a vacuum oven at 60 °C.
  - Checkpoint: 1H NMR should show a singlet around 8.0 ppm (H-2 position) and a broad singlet for the NH.[1]

Step 2: Chlorination to 4-Chloro-6,7-dimethylquinazoline

Principle: Conversion of the lactam (tautomer of quinazolinone) to the imidoyl chloride using Phosphoryl Chloride (

).[1]

- Safety:

  is corrosive and reacts violently with water. Work in a fume hood.
- Reagents: Suspend the dried 6,7-dimethylquinazolin-4(3H)-one (1.0 eq) in neat

  (5.0 eq). Optional: Add a catalytic amount of DMF (3-5 drops) to form the Vilsmeier-Haack reagent in situ, accelerating the reaction.[1]
- Reaction: Reflux the mixture (approx. 105 °C) for 2–4 hours. The suspension should clear as the starting material is consumed.
- Quenching (Critical):
  - Remove excess

    via rotary evaporation under reduced pressure (use a caustic trap).
  - Dissolve the residue in dry Dichloromethane (DCM) or Toluene.
  - Pour the organic solution slowly into a stirred mixture of ice and saturated

    or dilute Ammonia. Caution: Exothermic reaction.

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- Isolation: Separate the organic layer, dry over anhydrous

  , and concentrate.

- Product: The resulting yellow/tan solid is **4-Chloro-6,7-dimethylquinazoline**.[1] It is hydrolytically unstable and should be stored under inert gas at 4 °C.

Part 3: Reactivity & Applications (The "Use")[1]

Nucleophilic Aromatic Substitution ( )

The primary utility of this scaffold is the installation of aniline derivatives at the C4 position to generate kinase inhibitors.

Mechanism:

- Addition: The nucleophilic amine attacks C4, breaking the C=N bond and forming a Meisenheimer-like tetrahedral intermediate.
- Elimination: The chloride ion is eliminated, re-aromatizing the system.
- Proton Transfer: Loss of a proton restores the neutral amine (or forms the HCl salt).

Protocol: Coupling with Anilines

To synthesize a TKI analog (e.g., a dimethyl-gefitinib analog):

- Dissolve **4-Chloro-6,7-dimethylquinazoline** (1.0 eq) in Isopropanol (IPA) or Acetonitrile.
- Add the substituted aniline (1.1 eq).
- Heat to reflux for 3–6 hours.
- Observation: The product often precipitates directly from the hot solution as the hydrochloride salt.
- Filtration: Collect the solid. If the free base is required, partition between EtOAc and saturated

  .

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Pharmacophore Mapping

The following diagram illustrates how the final 4-anilino-6,7-dimethylquinazoline product binds to the ATP-binding pocket of EGFR.

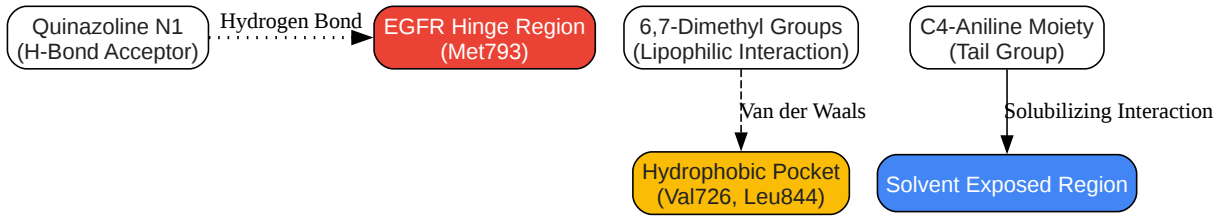

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Figure 2: Interaction map of the kinase inhibitor core within the ATP binding site.[1]

Part 4: Characterization Data

When validating the synthesis, look for these spectral signatures. Note: Data below is based on standard quinazoline shifts and analogous structures.

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Technique	Expected Signature	Interpretation
1H NMR (DMSO-d6)	8.90 (s, 1H)	H-2 proton: Deshielded by adjacent Nitrogens.[1] Diagnostic for Quinazoline core.
7.80 - 8.20 (s, 2H)	H-5 and H-8: Singlets (no coupling between them).[1] H-5 is usually more downfield due to C4-Cl proximity.[1]	
2.45 - 2.55 (s, 6H)	Methyl Groups: Two distinct or overlapping singlets corresponding to C6-Me and C7-Me.[1]	
MS (ESI+)	m/z ~193 / 195	[M+H]+: Characteristic 3:1 ratio due to Chlorine isotopes ( ).[1]
Appearance	Yellow/Tan Solid	Typical for chlorinated nitrogen heterocycles.

References

- Synthesis of **4-Chloro-6,7-dimethylquinazoline**
  - Title: Quinazoline derivatives and their use as anti-cancer agents.[6][7][8][9][10][11][12]
  - Source: European Patent EP 0 566 226 A1 (Example 1, referencing Acta Chemica Scandinavica, 1967, 21, 983).[1]
  - URL:[1]
- General Quinazoline Chlorination Protocols
  - Title: Efficient N-arylation of 4-chloroquinazolines en route to novel 4-anilinoquinazolines as potential anticancer agents.[1][6][12][13]

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- Source: Beilstein Journal of Organic Chemistry, 2021.
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- Kinase Inhibitor Binding Modes (EGFR)
  - Title: Structure-based design of quinazoline-based EGFR inhibitors.[1][6]
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